Technical Support Center: Refining AP14145 Hydrochloride Dosage for Animal Studies

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Compound of Interest

Compound Name:	*AP14145 hydrochloride*
Cat. No.:	*B10825825*

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This technical support center is designed for researchers, scientists, and drug development professionals to provide guidance on refining the dosage of **AP14145 hydrochloride** for animal studies. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during in vivo experiments.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **AP14145 hydrochloride**?

A1: **AP14145 hydrochloride** is a potent and selective negative allosteric modulator of small-conductance calcium-activated potassium (KCa2 or SK) channels.[1][2][3] It specifically targets KCa2.2 (SK2) and KCa2.3 (SK3) channels with an IC50 of approximately 1.1 μM.[1][3] By inhibiting these channels, AP14145 prolongs the atrial effective refractory period (AERP), which contributes to its antiarrhythmic effects, particularly in the context of atrial fibrillation.[1][2]

Q2: What is a recommended starting dose for **AP14145 hydrochloride** in a new animal model?

A2: A precise starting dose depends on the specific animal model and experimental goals. However, based on published preclinical studies, a range of doses has been explored. For

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instance, in rats, intravenous bolus injections of 2.5 and 5 mg/kg have been shown to significantly increase the AERP.[1][3][4] In guinea pigs, a constant infusion of 13.3 mg/kg over 20 minutes was used.[5][6] For mice, a dose of 10 mg/kg was used to assess central nervous system effects.[4][7] When starting with a new model, it is advisable to begin with a lower dose and perform a dose-escalation study to determine the optimal concentration that achieves the desired pharmacological effect without inducing toxicity.

Q3: How can I convert a known effective dose from one animal species to another?

A3: Allometric scaling is a common method used to estimate equivalent doses between different animal species based on body surface area.[1][2][8][9] This method is generally more accurate than simple weight-based conversions because it accounts for differences in metabolic rates. The formula for converting a dose from Species A to Species B is:

Dose B (mg/kg) = Dose A (mg/kg) × (Body Weight A (kg) / Body Weight B (kg))^0.25

Alternatively, conversion factors based on body surface area can be utilized.

Q4: What are suitable vehicles for formulating **AP14145 hydrochloride** for in vivo administration?

A4: **AP14145 hydrochloride** is soluble in DMSO and ethanol up to 100 mM. For in vivo studies, it has been formulated in a mixture of 50% saline and 50% PEG-400 for intravenous infusion in guinea pigs.[5] When selecting a vehicle, it is crucial to consider the route of administration, the desired concentration, and the potential for vehicle-induced toxicity. A pilot study to assess the tolerability of the chosen vehicle is recommended.

Troubleshooting Guide

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Issue	Potential Cause	Recommended Solution
Precipitation of AP14145 in solution	- Exceeded solubility limit- Incorrect solvent- Temperature fluctuations	- Prepare fresh solutions for each experiment.- Ensure the solvent is appropriate and the concentration is within the known solubility limits (e.g., up to 100 mM in DMSO or ethanol).- Store solutions at the recommended temperature and bring to room temperature before use.
Lack of expected pharmacological effect	- Inadequate dose- Poor bioavailability (if not administered intravenously)- Compound degradation	- Conduct a dose-response study to identify the optimal dose.- If using a non-IV route, consider formulation strategies to improve absorption.- Verify the stability of the compound in the chosen vehicle and storage conditions.
Adverse events or toxicity observed in animals	- Dose is too high (exceeding the Maximum Tolerated Dose)- Vehicle toxicity- Rapid injection rate (for IV administration)	- Perform a Maximum Tolerated Dose (MTD) study to determine the highest dose that does not cause unacceptable toxicity.[10][11][12][13]- Include a vehicle-only control group to assess for any vehicle-related effects.- For intravenous injections, administer the solution slowly to avoid acute adverse reactions.[14][15]
Inconsistent results between animals	- Variability in drug administration- Differences in animal health or genetics-	- Ensure consistent and accurate administration techniques for all animals.- Use animals from a reputable

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	Improper animal handling or stress		supplier and ensure they are healthy and acclimated to the experimental conditions.- Minimize stress during handling and procedures.

Quantitative Data Summary

The following table summarizes doses of **AP14145 hydrochloride** used in various animal studies.

Animal Model	Dose	Route of Administration	Vehicle	Observed Effect	Reference
Rat	2.5 and 5 mg/kg	Intravenous (bolus)	Not specified	Increased Atrial Effective Refractory Period (AERP)	[1][3][4]
Guinea Pig	13.3 mg/kg	Intravenous (constant infusion over 20 min)	50% Saline / 50% PEG-400	Increased AERP without affecting QTcB interval	[5][6]
Mouse	10 mg/kg	Not specified	Not specified	No apparent central nervous system effects	[4][7]
Pig	5 mg/kg loading dose followed by 5 mg/kg infusion	Intravenous	Saline 0.9% and PEG400 (1:1)	Prevented atrial arrhythmogenic changes	

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Experimental Protocols

Dose-Response Study Protocol (Example for Rats)

- Animal Model: Male Sprague-Dawley rats (250-350g).
- Groups:
  - Group 1: Vehicle control (e.g., 50% Saline / 50% PEG-400)
  - Group 2: **AP14145 hydrochloride** (e.g., 1 mg/kg)
  - Group 3: **AP14145 hydrochloride** (e.g., 2.5 mg/kg)
  - Group 4: **AP14145 hydrochloride** (e.g., 5 mg/kg)
  - Group 5: **AP14145 hydrochloride** (e.g., 10 mg/kg)
- Acclimation: Allow animals to acclimate for at least 7 days before the experiment.
- Administration: Administer the assigned treatment via intravenous bolus injection into the tail vein.
- Monitoring: Continuously monitor electrocardiogram (ECG) to measure the Atrial Effective Refractory Period (AERP) at baseline and at various time points post-injection (e.g., 1, 5, 15, 30, and 60 minutes).
- Data Analysis: Plot the change in AERP against the log of the dose to determine the dose-response relationship.

Maximum Tolerated Dose (MTD) Study Protocol (Example for Mice)

- Animal Model: Male C57BL/6 mice (8-10 weeks old).
- Dose Escalation: Begin with a low dose (e.g., 5 mg/kg) and escalate in subsequent cohorts of animals (e.g., 10, 20, 40, 80 mg/kg) administered via the intended experimental route.

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- Observation: Closely monitor animals for clinical signs of toxicity, including changes in weight, behavior, and appearance, for a defined period (e.g., 72 hours) after dosing.
- Endpoint: The MTD is defined as the highest dose that does not produce significant signs of toxicity or more than a 10-15% reduction in body weight.

Visualizations

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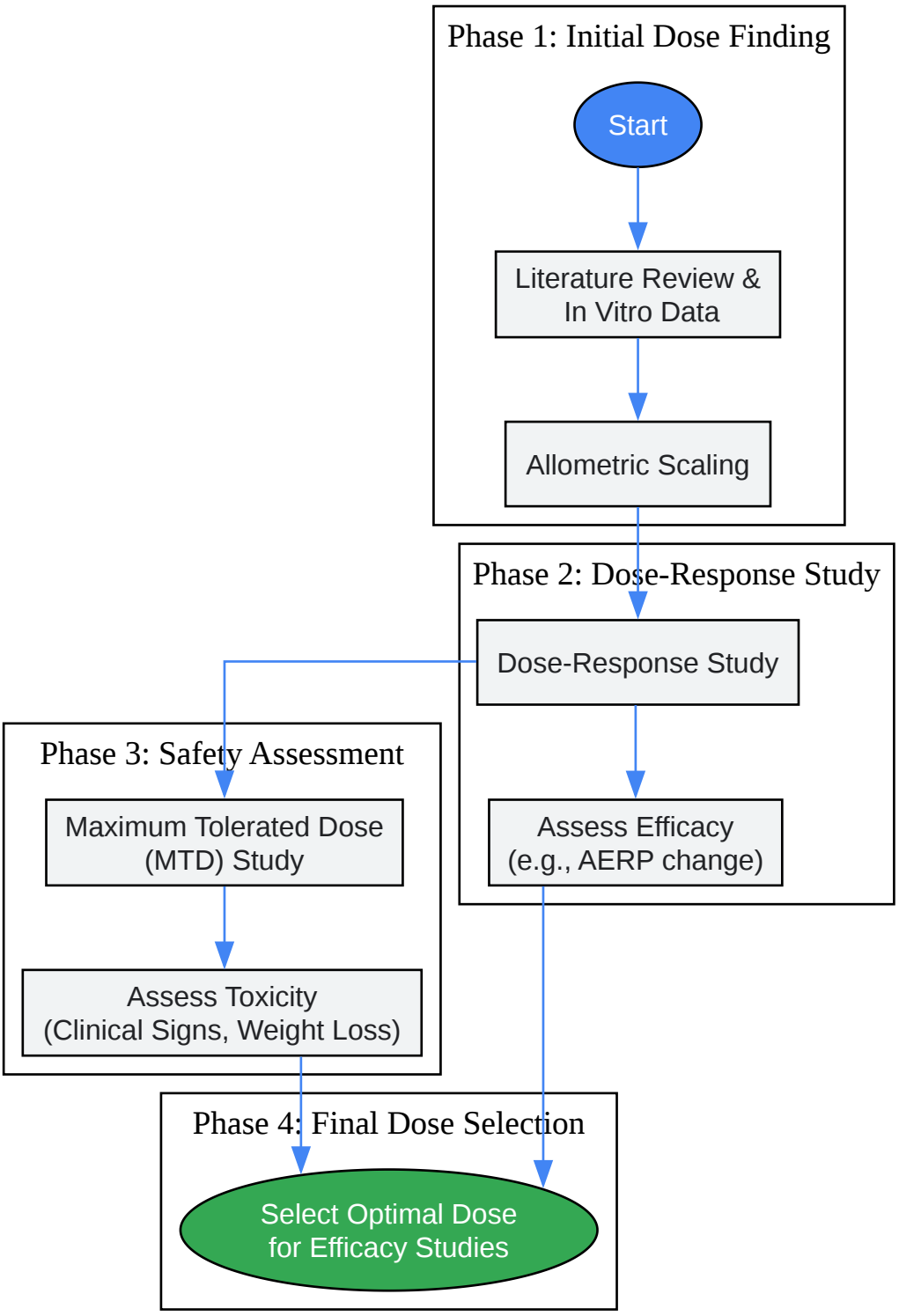

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Caption: Workflow for refining **AP14145 hydrochloride** dosage in animal studies.

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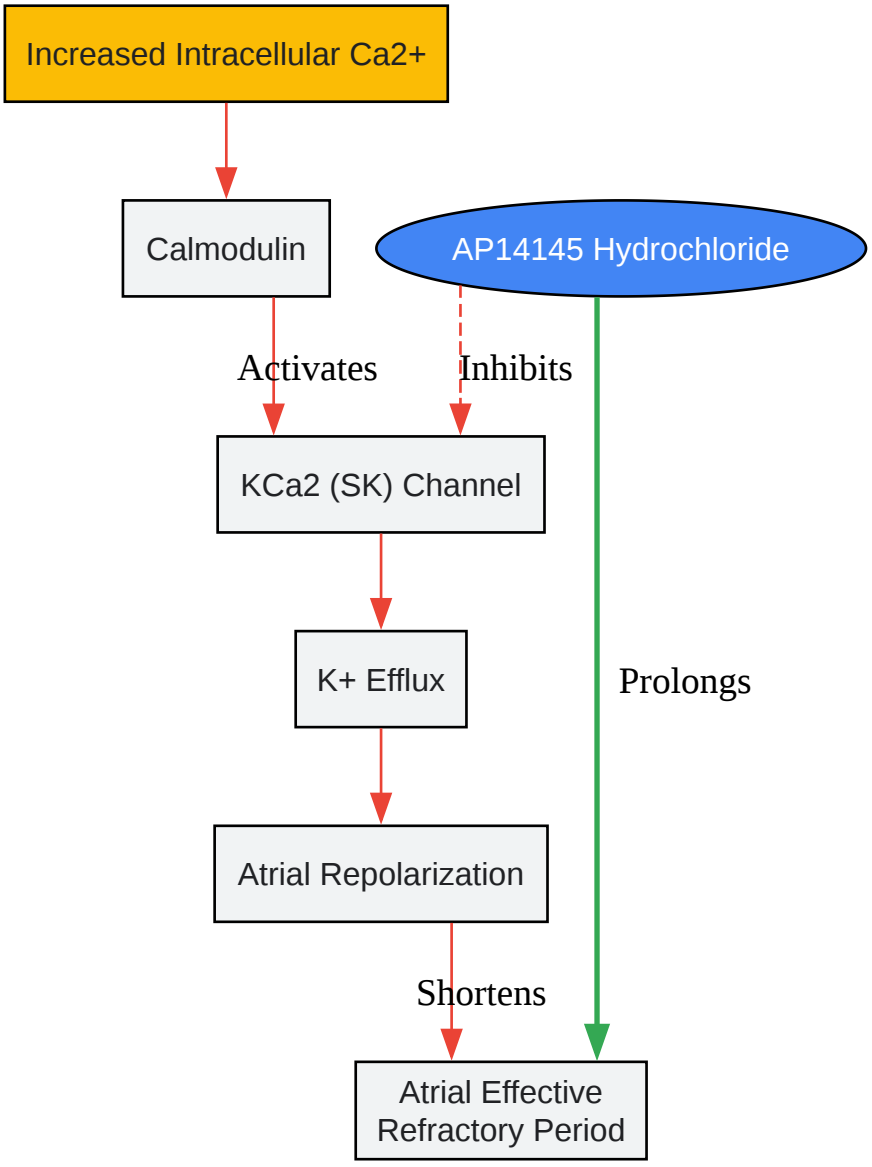

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Caption: Mechanism of action of **AP14145 hydrochloride** on KCa2 channels.

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